

Application Notes and Protocols for Cyclopentane Hydrate Synthesis

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Compound of Interest

Compound Name: Cyclopentane hydrate

CAS No.: 190390-20-6

Cat. No.: B12555658

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Introduction

Clathrate hydrates are crystalline, ice-like compounds wherein guest molecules are trapped within a lattice of hydrogen-bonded water molecules. Cyclopentane (CP), a cyclic hydrocarbon, is a notable guest molecule as it forms a structure II (sII) hydrate at atmospheric pressure and a readily accessible temperature of approximately 7.7°C.[1] This property makes **cyclopentane hydrate** (CPH) an excellent and safe model system for studying hydrate formation phenomena, relevant to applications in gas storage, transportation, carbon dioxide sequestration, and even desalination.[2][3] The relative ease of formation of CPH under mild conditions allows for detailed investigation of hydrate kinetics, thermodynamics, and the influence of various inhibitors and promoters without the need for high-pressure apparatus.[1]

These application notes provide detailed protocols for the synthesis of **cyclopentane hydrate** in a laboratory setting, primarily focusing on a common stirred tank reactor setup. The included methodologies, data tables, and process diagrams are intended to guide researchers in establishing a robust and reproducible experimental workflow for CPH studies.

Quantitative Data Summary

The formation of **cyclopentane hydrate** is influenced by several key parameters, including temperature, pressure, and the presence of additives. The following tables summarize quantitative data extracted from various studies to provide a comparative overview of experimental conditions and outcomes.

Table 1: **Cyclopentane Hydrate** Phase Equilibrium Data

System	Temperature (K)	Pressure (kPa)	Reference
Cyclopentane + Water	273.36 - 280.22	6.9 - 19.4	[4]
Methane + Cyclopentane + Water	273.83 - 301.90	165 - 9486	[5]
Hydrogen Sulfide + Cyclopentane + Water	295.4 - 310.0	-	[6]
CO2 + Cyclopentane + Water	281.15	1349	[7]

Table 2: Experimental Conditions for **Cyclopentane Hydrate** Synthesis

Reactor Type	Guest Molecules	Temperature (°C)	Pressure (MPa)	Stirring Speed (rpm)	Reference
Stirred Tank Reactor	Cyclopentane + Methane	2.0	8.50	Bubbling	[8]
Stirred Tank Reactor	Cyclopentane + CO ₂	2.3 - 10.7	2.3 - 3.3	-	[9]
Sealed Glass Bottle	Cyclopentane	2.0	Atmospheric	700	[10]
Sapphire Cell	Cyclopentane	0.15 - 7.65	0.0069 - 0.0194	-	[4]
Microfluidic Device	Cyclopentane	-25 to 8.8	Atmospheric	-	[2]
Hydrate Cell	Cyclopentane	-7.5 to 2.6	Atmospheric	-	[1]

Experimental Protocols

Protocol 1: Cyclopentane Hydrate Synthesis in a Stirred Tank Reactor

This protocol details the formation of **cyclopentane hydrate** in a high-pressure stirred tank reactor, a common setup for studying hydrate kinetics.

Materials:

- High-pressure stirred tank reactor (e.g., Parr reactor) with cooling jacket[9]
- Deionized water
- Cyclopentane (CP), HPLC grade or higher
- Pressurized gas source (e.g., CO₂, Methane) if forming mixed hydrates
- Temperature and pressure sensors

- Data acquisition system

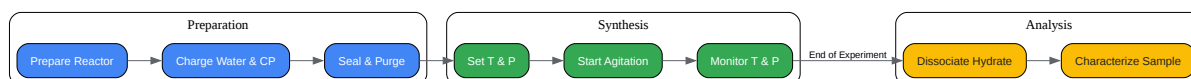
Procedure:

- Reactor Preparation: Thoroughly clean and dry the reactor vessel. Ensure all seals and fittings are in good condition to prevent leaks.
- Charging the Reactor:
 - Introduce a specific volume of deionized water into the reactor. For example, 400 mL in a 1.35 L reactor.[\[9\]](#)
 - Add the desired amount of cyclopentane. The volume ratio of cyclopentane to water can be varied to study its effect.[\[8\]](#)
- Sealing and Purging: Seal the reactor. To remove air, purge the reactor multiple times with the guest gas (if applicable) at a low pressure.
- Pressurization (for mixed hydrates): Pressurize the reactor with the guest gas (e.g., CO₂) to the desired initial pressure. The pressure will influence the hydrate formation kinetics.[\[11\]](#)
- Cooling and Agitation:
 - Start the cooling system to bring the reactor contents to the target subcooling temperature (below the hydrate equilibrium temperature of ~7.7°C). A typical experimental temperature is around 2°C.[\[10\]](#)
 - Begin agitation using the magnetic stirrer. A stirring speed of around 700 rpm is often used to ensure good mixing between the water and cyclopentane phases.[\[10\]](#)
- Hydrate Formation:
 - Monitor the temperature and pressure within the reactor. The onset of hydrate formation is typically indicated by a sudden increase in temperature due to the exothermic nature of crystallization, followed by a decrease in pressure as the guest molecules are consumed.[\[12\]](#)

- Continue the experiment for a predetermined duration (e.g., 12 hours) or until the pressure stabilizes, indicating the cessation of hydrate formation.[10]
- Data Collection: Continuously record the temperature and pressure throughout the experiment using the data acquisition system.
- Hydrate Dissociation and Characterization (Optional):
 - To confirm hydrate formation and study its properties, the formed hydrates can be dissociated by gradually heating the reactor above the equilibrium temperature.
 - Samples of the hydrate can be collected for analysis using techniques such as Powder X-ray Diffraction (PXRD) or Raman spectroscopy to determine the crystal structure.[10][11]

Visualizations

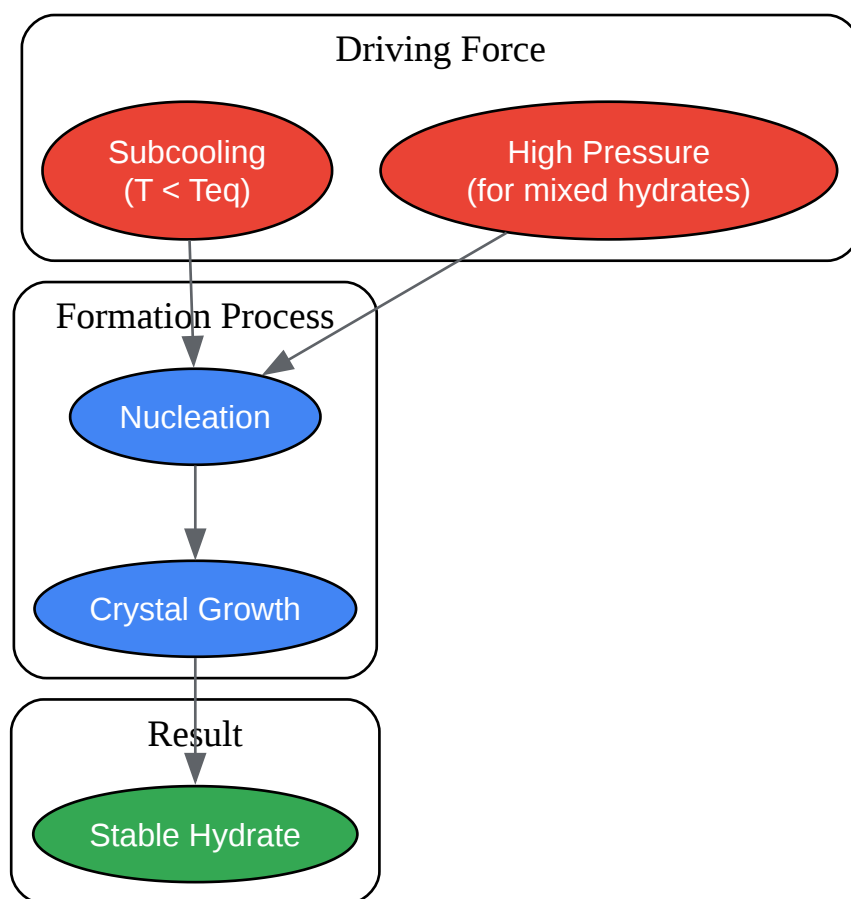
Experimental Workflow for Cyclopentane Hydrate Synthesis



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Caption: A flowchart illustrating the key steps in the experimental synthesis of **cyclopentane hydrate**.

Logical Relationships in Cyclopentane Hydrate Formation



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